

A Comparative Spectroscopic Guide to 3-Chloro-2-ethoxybenzaldehyde and Its Derivatives

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Compound of Interest

Compound Name: 3-Chloro-2-ethoxybenzaldehyde

CAS No.: 709649-70-7

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Abstract

This technical guide offers an in-depth spectroscopic comparison of **3-Chloro-2-ethoxybenzaldehyde** and its structurally related derivatives. Designed for researchers, chemists, and drug development professionals, this document provides a comprehensive analysis of how subtle structural modifications—specifically the interplay between chloro, ethoxy, and other functional groups—manifest in ^1H NMR, ^{13}C NMR, FT-IR, Mass Spectrometry, and UV-Vis spectroscopy. By explaining the causality behind spectral shifts and patterns, this guide serves as a practical reference for unequivocal structural elucidation, purity assessment, and the rational design of new chemical entities based on the benzaldehyde scaffold.

Introduction: The Structural Significance of Substituted Benzaldehydes

Substituted benzaldehydes are cornerstone building blocks in synthetic organic chemistry, pivotal in the creation of pharmaceuticals, agrochemicals, and fine chemicals. **3-Chloro-2-ethoxybenzaldehyde**, with its unique ortho/meta substitution pattern, presents an interesting

case study. The electronic properties of the aromatic ring are modulated by the competing effects of the electron-withdrawing, meta-directing chloro group and the electron-donating, ortho-para-directing ethoxy group. Understanding how these influences translate into spectroscopic signatures is critical for confirming synthesis outcomes and predicting molecular behavior.

This guide will compare the following compounds to elucidate these structure-spectra relationships:

- 2-Ethoxybenzaldehyde (Parent Compound)
- **3-Chloro-2-ethoxybenzaldehyde** (Target Compound)
- 3-Chloro-2-hydroxybenzaldehyde (Hydroxy Analog)
- 3-Chloro-2-methoxybenzaldehyde (Methoxy Analog)

Core Spectroscopic Principles & Comparative Analysis

The following sections dissect the spectroscopic data for each compound, supported by established principles of chemical analysis.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy provides detailed information about the electronic environment of protons in a molecule. The chemical shift (δ) of the aldehyde proton is particularly diagnostic, typically appearing far downfield due to the deshielding effect of the carbonyl group.^{[1][2]}

Key Interpretive Insights:

- **Aldehyde Proton (-CHO):** The aldehyde proton is highly deshielded and appears as a singlet around 10.0-10.5 ppm. Its precise location is sensitive to the electronic effects of the ring substituents. Electron-withdrawing groups (like -Cl) tend to shift this proton further downfield.
- **Aromatic Protons (Ar-H):** The aromatic region (typically 6.8-8.0 ppm) reveals complex splitting patterns. The electron-donating ethoxy group shields the ortho and para protons

(shifting them upfield), while the electron-withdrawing chloro group deshields them (shifting them downfield). The interplay of these effects in **3-Chloro-2-ethoxybenzaldehyde** results in a distinct pattern compared to its parent compound.

- **Ethoxy Protons (-OCH₂CH₃):** The ethoxy group presents as a quartet (for the -OCH₂- methylene protons) and a triplet (for the -CH₃ methyl protons), a classic ethyl split pattern resulting from spin-spin coupling.

Table 1: Comparative ¹H NMR Spectroscopic Data (δ, ppm in CDCl₃)

Compound	Aldehyde-H (s)	Aromatic-H (m)	-OCH ₂ CH ₃ (q)	-OCH ₂ CH ₃ (t)	Other
2-Ethoxybenzaldehyde	~10.52	6.97-7.85	~4.17	~1.48	-
3-Chloro-2-ethoxybenzaldehyde	~10.45	7.10-7.75	~4.20	~1.50	-
3-Chloro-2-hydroxybenzaldehyde	~9.90	6.90-7.60	-	-	~11.0 (s, -OH)
3-Chloro-2-methoxybenzaldehyde	~10.40	7.05-7.70	-	-	~3.95 (s, -OCH ₃)

Note: Values are estimations based on established substituent effects. Actual values may vary.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C NMR spectroscopy maps the carbon framework of a molecule. The carbonyl carbon of an aldehyde is highly characteristic, appearing significantly downfield (~190 ppm).^{[3][4]}

Key Interpretive Insights:

- **Carbonyl Carbon (C=O):** This signal is one of the most deshielded, typically found between 190-195 ppm for aromatic aldehydes.[\[3\]](#)
- **Aromatic Carbons:** The chemical shifts of the six aromatic carbons provide a detailed electronic picture of the ring. The carbon bearing the ethoxy group (C-O) is shifted downfield (~160 ppm), while the carbon bearing the aldehyde (C-CHO) is also downfield (~125-135 ppm). The chloro-substituted carbon (C-Cl) also experiences a downfield shift.
- **Ethoxy Carbons (-OCH₂CH₃):** The methylene (-OCH₂) carbon appears around 65 ppm, while the terminal methyl (-CH₃) carbon is found much further upfield, around 15 ppm.

Table 2: Comparative ¹³C NMR Spectroscopic Data (δ, ppm in CDCl₃)

Compound	C=O	C-O/C-OH	C-Cl	Aromatic C-H / C-CHO	Alkoxy C
2-Ethoxybenzaldehyde	~191.8	~161.5	-	112.4 - 136.2	~64.6 (-CH ₂), ~14.7 (-CH ₃)
3-Chloro-2-ethoxybenzaldehyde	~190.5	~158.0	~127.0	115.0 - 135.0	~65.0 (-CH ₂), ~14.6 (-CH ₃)
3-Chloro-2-hydroxybenzaldehyde	~192.0	~157.5	~125.0	118.0 - 137.0	-
3-Chloro-2-methoxybenzaldehyde	~190.8	~158.5	~126.5	114.0 - 134.5	~56.0 (-OCH ₃)

Note: Values are estimations based on established substituent effects. Actual values may vary.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a powerful tool for identifying functional groups based on their vibrational frequencies. For aldehydes, the C=O and aldehydic C-H stretches are particularly diagnostic.

[\[5\]](#)[\[6\]](#)

Key Interpretive Insights:

- **C=O Stretch:** Aromatic aldehydes show a strong, sharp carbonyl absorption band. Conjugation with the aromatic ring lowers this frequency to around 1685-1710 cm^{-1} .^{[7][8][9]} Electron-donating groups (like -OEt) further decrease the frequency, while electron-withdrawing groups (-Cl) tend to increase it.
- **Aldehydic C-H Stretch:** Aldehydes exhibit two characteristic, medium-intensity C-H stretching bands around 2800-2860 cm^{-1} and 2700-2760 cm^{-1} .^[9] The presence of both is a strong confirmation of the aldehyde functional group.
- **C-O and C-Cl Stretches:** A strong C-O stretch for the aryl ether will be present around 1240-1260 cm^{-1} . The C-Cl stretch appears in the fingerprint region, typically between 700-800 cm^{-1} .
- **-OH Stretch:** For 3-Chloro-2-hydroxybenzaldehyde, a broad O-H stretch would be expected around 3200-3400 cm^{-1} . The presence of intramolecular hydrogen bonding between the -OH and the adjacent -CHO group can shift this band and sharpen it compared to a non-bonded -OH group.

Table 3: Comparative FT-IR Data (Wavenumber, cm^{-1})

Compound	C=O Stretch	Aldehydic C-H Stretch	C-O Stretch (Aryl Ether)	Other Key Bands
2-Ethoxybenzaldehyde	~1686	~2878, 2780	~1242	756 (ortho-subst. bend)
3-Chloro-2-ethoxybenzaldehyde	~1690	~2880, 2785	~1250	~780 (C-Cl)
3-Chloro-2-hydroxybenzaldehyde	~1670	~2870, 2770	~1260	~3200 (broad, O-H)
3-Chloro-2-methoxybenzaldehyde	~1692	~2880, 2785	~1255	~780 (C-Cl)

Note: Values are estimations based on established functional group frequencies.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation pattern of a compound. For halogenated compounds, the isotopic distribution is a key diagnostic feature.

Key Interpretive Insights:

- Molecular Ion Peak (M^+):** The mass spectrum will show a molecular ion peak corresponding to the compound's molecular weight.
- Isotopic Pattern for Chlorine:** Chlorine has two stable isotopes, ^{35}Cl and ^{37}Cl , in an approximate natural abundance of 3:1.^[10] Therefore, any fragment containing one chlorine atom will appear as a pair of peaks separated by 2 m/z units, with a relative intensity ratio of roughly 3:1 (the M^+ and $M+2$ peaks).^{[10][11]} This is a definitive indicator of the presence of a single chlorine atom.
- Fragmentation:** Aromatic aldehydes typically fragment via the loss of the aldehyde proton (-1 amu) or the entire formyl radical (-29 amu, loss of CHO). Cleavage of the ethoxy group is

also common, leading to the loss of an ethyl radical (-29 amu) or ethylene (-28 amu). The aromatic moiety stabilizes the molecular ion, often making it the base peak.[\[12\]](#)

Table 4: Key Mass Spectrometry Data (m/z)

Compound	Molecular Formula	MW	M ⁺ (³⁵ Cl)	M+2 ⁺ (³⁷ Cl)	Key Fragments
2-Ethoxybenzaldehyde	C ₉ H ₁₀ O ₂	150.17	150	-	121 ([M-CHO] ⁺), 122 ([M-C ₂ H ₄] ⁺)
3-Chloro-2-ethoxybenzaldehyde	C ₉ H ₉ ClO ₂	184.62	184	186	155 ([M-CHO] ⁺), 156 ([M-C ₂ H ₄] ⁺)
3-Chloro-2-hydroxybenzaldehyde	C ₇ H ₅ ClO ₂	156.57	156	158	127 ([M-CHO] ⁺)
3-Chloro-2-methoxybenzaldehyde	C ₈ H ₇ ClO ₂	170.59	170	172	141 ([M-CHO] ⁺), 155 ([M-CH ₃] ⁺)

UV-Visible Spectroscopy

UV-Vis spectroscopy measures the electronic transitions within a molecule. Aromatic aldehydes typically display two main absorption bands.

Key Interpretive Insights:

- $\pi \rightarrow \pi^*$ Transition: This is a high-energy, high-intensity transition associated with the conjugated π -system of the benzene ring and carbonyl group. It typically appears in the 240-280 nm range.
- $n \rightarrow \pi^*$ Transition: This is a lower-energy, lower-intensity transition involving the promotion of a non-bonding electron from the carbonyl oxygen to an anti-bonding π^* orbital.[\[13\]](#) It is often observed as a shoulder or a distinct band at longer wavelengths, around 300-350 nm.[\[14\]](#)

- **Substituent Effects (Auxochromes):** Both the -Cl and -OEt groups act as auxochromes, modifying the absorption maxima (λ_{max}) and intensity. The electron-donating ethoxy group typically causes a bathochromic shift (to longer wavelengths) and a hyperchromic effect (increased intensity) on the $\pi \rightarrow \pi^*$ band. The overall effect is a combination of influences from all substituents.

Table 5: Expected UV-Vis Absorption Maxima (λ_{max} , nm in Ethanol)

Compound	$\pi \rightarrow \pi^*$ Transition (High Intensity)	$n \rightarrow \pi^*$ Transition (Low Intensity)
Benzaldehyde (Reference)	~244	~320
2-Ethoxybenzaldehyde	~255	~325
3-Chloro-2-ethoxybenzaldehyde	~260	~330
3-Chloro-2-hydroxybenzaldehyde	~258	~335

Note: Values are estimations based on established auxochromic effects.

Standardized Experimental Protocols

To ensure data integrity and reproducibility, the following standardized protocols are recommended.

NMR Spectroscopy (^1H and ^{13}C)

- **Sample Preparation:** Accurately weigh 5-10 mg of the analyte and dissolve it in approximately 0.6 mL of deuterated chloroform (CDCl_3). Ensure tetramethylsilane (TMS) is present as an internal standard (0.03% v/v).
- **Tube Transfer:** Transfer the solution to a clean, dry 5 mm NMR tube.
- **Instrumentation:** Acquire spectra on a 400 MHz (or higher) NMR spectrometer.

- **^1H NMR Acquisition:** Set the spectral width from -2 to 12 ppm. Use a 90° pulse angle, an acquisition time of 4 seconds, and a relaxation delay of 2 seconds. Co-add 16 scans for a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Set the spectral width from 0 to 220 ppm. Employ proton decoupling. Use a 30° pulse angle, an acquisition time of 1.5 seconds, and a relaxation delay of 2 seconds. Co-add 1024 scans.
- **Data Processing:** Apply Fourier transformation to the Free Induction Decay (FID). Perform phase and baseline corrections. Calibrate the ^1H spectrum to the residual CHCl_3 peak at 7.26 ppm and the ^{13}C spectrum to the CDCl_3 peak at 77.16 ppm.

FT-IR Spectroscopy

- **Technique:** Use a Fourier-Transform Infrared spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- **Sample Application:** Place a single drop of the neat liquid analyte (if liquid) or a small amount of the solid powder directly onto the ATR crystal.
- **Acquisition:** Record the spectrum from 4000 to 600 cm^{-1} . Co-add 32 scans with a resolution of 4 cm^{-1} .

Mass Spectrometry (EI-MS)

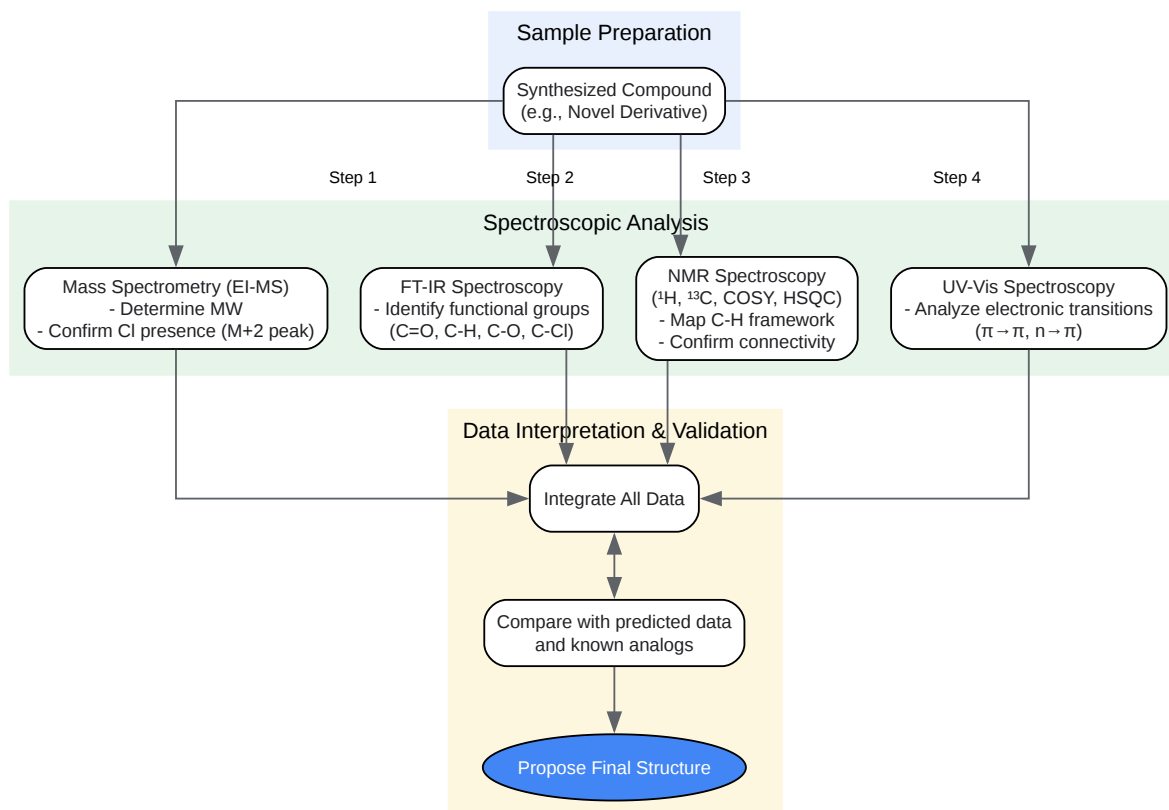
- **Instrumentation:** Use a mass spectrometer capable of Electron Ionization (EI), such as a Quadrupole or Time-of-Flight (TOF) analyzer.
- **Sample Introduction:** Introduce a dilute solution of the sample (e.g., in methanol or dichloromethane) via direct infusion or through a GC inlet.
- **Ionization:** Set the electron ionization energy to 70 eV.
- **Analysis:** Scan a mass range appropriate for the expected molecular weight (e.g., m/z 40-400).

UV-Vis Spectroscopy

- **Sample Preparation:** Prepare a dilute solution of the analyte in a UV-transparent solvent (e.g., ethanol or cyclohexane) in a 1 cm path length quartz cuvette. A typical concentration is 10^{-4} to 10^{-5} M.
- **Baseline Correction:** Record a baseline spectrum using a cuvette containing only the solvent.
- **Acquisition:** Scan the sample from 200 to 400 nm.
- **Analysis:** Identify the wavelength of maximum absorbance (λ_{max}) for each electronic transition.

Integrated Spectroscopic Analysis Workflow

The following diagram illustrates a logical workflow for the comprehensive analysis of a novel substituted benzaldehyde.



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